

Solubility of 1,4-Diisopropoxybenzene in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 1,4-Diisopropoxybenzene

Cat. No.: B1346915

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Abstract

This technical guide provides a comprehensive overview of the solubility of **1,4-diisopropoxybenzene** in various organic solvents. While extensive quantitative solubility data for **1,4-diisopropoxybenzene** is not readily available in published literature, this document outlines the expected qualitative solubility based on the compound's chemical structure and the known behavior of analogous compounds. Furthermore, this guide furnishes a detailed experimental protocol for the precise determination of solubility, enabling researchers to generate quantitative data tailored to their specific laboratory conditions. A logical workflow for this experimental determination is also presented in a visual diagram. This information is intended to support research, development, and formulation activities where **1,4-diisopropoxybenzene** is utilized.

Introduction to 1,4-Diisopropoxybenzene

1,4-Diisopropoxybenzene is an aromatic organic compound with the chemical formula $C_{12}H_{18}O_2$. It is characterized by a central benzene ring substituted at the para positions with two isopropoxy groups. The presence of these nonpolar alkyl and ether functionalities dictates its solubility characteristics, rendering it generally soluble in organic solvents and insoluble in water. Understanding its solubility is critical for a variety of applications, including its use as a synthetic intermediate, in material science, and in the development of pharmaceutical formulations.

While specific experimental values for the solubility of **1,4-diisopropoxybenzene** are not widely reported, its structural similarity to other dialkoxybenzenes and nonpolar aromatic compounds allows for a reliable prediction of its qualitative solubility.

Qualitative Solubility of **1,4-Diisopropoxybenzene**

Based on the principle of "like dissolves like," **1,4-diisopropoxybenzene** is expected to be soluble in a range of common organic solvents. The nonpolar nature of the benzene ring and the isopropoxy groups suggests good miscibility with nonpolar and moderately polar organic solvents.

Table 1: Qualitative Solubility of **1,4-Diisopropoxybenzene** in Common Organic Solvents

| Solvent Class | Specific Solvent | Expected Qualitative Solubility |
|---------------------------|------------------|---------------------------------|
| Alcohols | Methanol | Soluble |
| Ethanol | Soluble | |
| Isopropanol | Soluble | |
| Ketones | Acetone | Soluble |
| Methyl Ethyl Ketone | Soluble | |
| Esters | Ethyl Acetate | Soluble |
| Aromatic Hydrocarbons | Toluene | Soluble |
| Benzene | Soluble | |
| Ethers | Diethyl Ether | Soluble |
| Tetrahydrofuran (THF) | Soluble | |
| Halogenated Hydrocarbons | Dichloromethane | Soluble |
| Chloroform | Soluble | |
| Aliphatic Hydrocarbons | Hexane | Soluble |
| Cyclohexane | Soluble | |
| Polar Aprotic Solvents | Acetonitrile | Sparingly Soluble |
| Dimethylformamide (DMF) | Soluble | |
| Dimethyl Sulfoxide (DMSO) | Soluble | |

Note: "Soluble" indicates that a significant amount of the solute will dissolve in the solvent. "Sparingly Soluble" suggests that only a small amount will dissolve. For precise applications, experimental verification is recommended.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the gravimetric determination of the solubility of **1,4-diisopropoxybenzene** in an organic solvent at a given temperature. This method is a standard and reliable approach for generating quantitative solubility data.

Materials and Equipment:

- **1,4-Diisopropoxybenzene** (solid, high purity)
- Selected organic solvent (analytical grade)
- Temperature-controlled shaker or water bath
- Analytical balance (± 0.0001 g)
- Vials with screw caps
- Syringes and syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks
- Oven

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of solid **1,4-diisopropoxybenzene** to a vial containing a known volume of the selected organic solvent.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a temperature-controlled shaker or water bath set to the desired temperature.
 - Agitate the mixture for a sufficient time (e.g., 24-48 hours) to ensure that equilibrium is reached and the solution is saturated.
- Sample Withdrawal and Filtration:

- Allow the vial to stand undisturbed at the set temperature for at least 4 hours to allow the excess solid to settle.
- Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed syringe to prevent premature crystallization.
- Attach a syringe filter to the syringe and dispense the filtered saturated solution into a pre-weighed volumetric flask.

• Gravimetric Analysis:

- Record the exact volume of the filtered saturated solution.
- Carefully evaporate the solvent from the volumetric flask using a gentle stream of nitrogen or by placing it in a fume hood. For less volatile solvents, a rotary evaporator may be used.
- Once the majority of the solvent has been removed, place the flask in an oven at a temperature below the melting point of **1,4-diisopropoxybenzene** to remove any residual solvent.
- Cool the flask to room temperature in a desiccator and weigh it on an analytical balance.
- Repeat the drying and weighing steps until a constant mass is obtained.

• Calculation of Solubility:

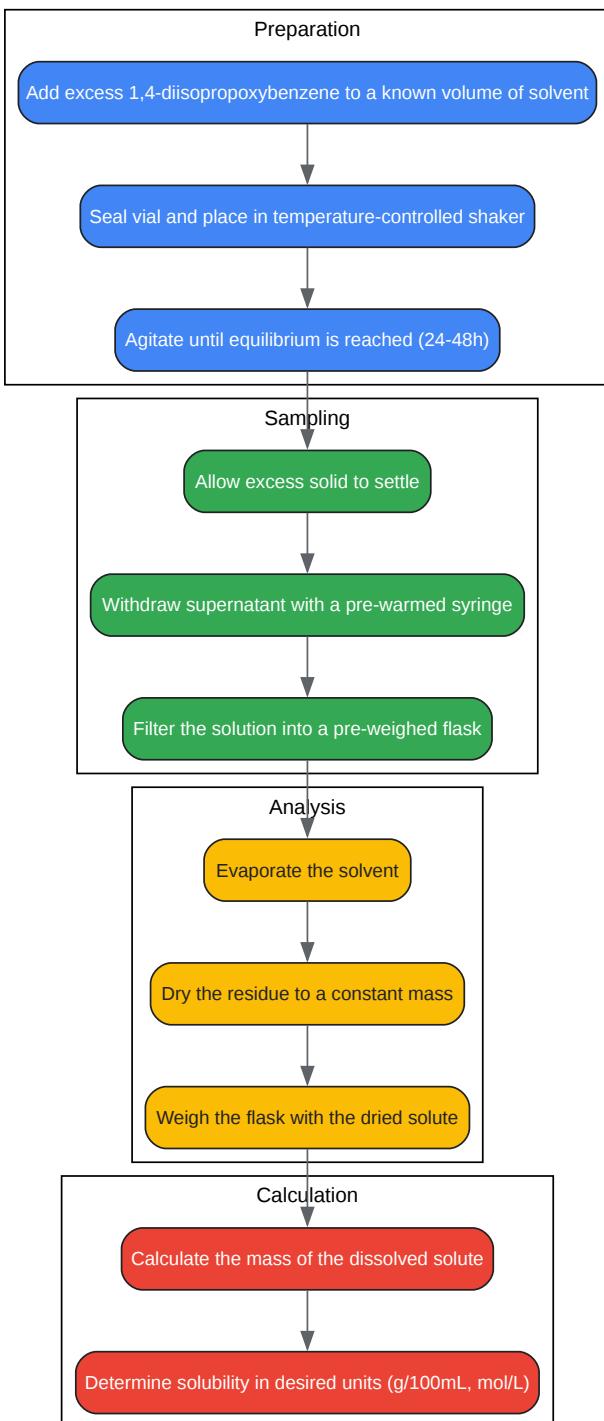
- The mass of the dissolved **1,4-diisopropoxybenzene** is the final constant mass of the flask minus the initial mass of the empty flask.
- Solubility can be expressed in various units, such as grams per 100 mL of solvent or moles per liter.

Solubility (g/100 mL) = (Mass of dissolved solute (g) / Volume of solvent (mL)) * 100

Solubility (mol/L) = (Mass of dissolved solute (g) / Molar mass of solute (g/mol)) / Volume of solvent (L)

Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of the solubility of **1,4-diisopropoxybenzene**.



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